

Molecular formula and molecular weight of C.I. Acid Brown 83

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Compound of Interest

Compound Name: C.I. Acid brown 83

Cat. No.: B599919

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An In-Depth Technical Guide to C.I. Acid Brown 83

This technical guide provides a comprehensive overview of the chemical and physical properties of **C.I. Acid Brown 83**, intended for researchers, scientists, and professionals in drug development and chemical analysis.

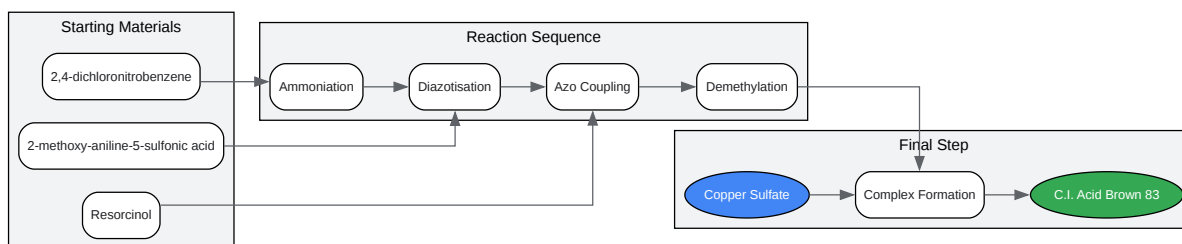
Core Chemical Data

C.I. Acid Brown 83 (CAS Number: 13011-68-2) is an acid dye that exists as a copper complex. The presence of copper is crucial to its final structure and properties. Below is a summary of its key quantitative data.

Property	Value	Source(s)
C.I. Number	20250	[1]
CAS Number	13011-68-2	[1][2][3]
Molecular Formula (Copper Complex)	C18H11CuN6NaO8S	[1][2][4]
Molecular Weight (Copper Complex)	557.92 g/mol	[1][2][4]
Parent Compound Molecular Formula	C18H13N6NaO8S	[5]
Parent Compound Molecular Weight	496.39 g/mol	

Synthesis Workflow

The production of **C.I. Acid Brown 83** is a multi-step process that involves the reaction of several precursor molecules. The general synthesis involves diazotization and azo coupling reactions, followed by complexation with copper.[4]



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Caption: Synthesis workflow of **C.I. Acid Brown 83**.

Experimental Applications and Protocols

While primarily used as a dye for materials like leather, **C.I. Acid Brown 83** has been a subject of academic research, particularly in environmental science.

Adsorption Studies

One notable application in research is its use as a model compound for studying the adsorption of acid dyes. For instance, studies have investigated its removal from aqueous solutions using organobentonite.^[2] Such experiments typically involve preparing a stock solution of the dye, treating it with the adsorbent under controlled conditions (e.g., pH, temperature, contact time), and then measuring the change in dye concentration using spectrophotometry.

Degradation Studies

The environmental fate of **C.I. Acid Brown 83** has been explored through degradation studies. Research has investigated the effect of ultrasound on the degradation of this dye using various methods, including the use of hydrogen peroxide and Fenton's reagent (hydrogen peroxide with Fe(II)).^[6] A typical experimental protocol would involve:

- Preparation of a known concentration of **C.I. Acid Brown 83** solution.
- Introduction of the degradation agent (e.g., H₂O₂, FeSO₄).
- Application of ultrasonic irradiation for a set duration.
- Monitoring the degradation of the dye over time by measuring the absorbance at its maximum wavelength using a UV-Vis spectrophotometer.
- Analyzing the degradation kinetics using appropriate kinetic models.^[6]

Safety and Handling

Safety data sheets indicate that **C.I. Acid Brown 83** should be handled with care. Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves and safety glasses.^[3]^[7] In case of contact with eyes or skin, rinsing with plenty of water is recommended.^[3] If inhaled, the individual should be moved to fresh air.

[3] For ingestion, medical advice should be sought.[3] Proper ventilation is important to minimize dust or aerosol generation.[8]

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